An In-depth Technical Guide to the Synthesis and Characterization of γ-Butoxypropylamine

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Compound of Interest

Compound Name:	*3-Butoxypropylamine*
CAS No.:	*16499-88-0*
Cat. No.:	*B103762*

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This technical guide provides a comprehensive overview of the synthesis and characterization of γ-Butoxypropylamine, also known as 3-butoxypropan-1-amine. This versatile primary amine finds applications as a solvent, a catalyst in various organic reactions, and as an intermediate in the synthesis of pharmaceuticals and other specialty chemicals.[1] This document details a proven synthetic route, purification methods, and a full suite of characterization techniques complete with experimental protocols and expected outcomes.

Physicochemical Properties

γ-Butoxypropylamine is a clear, colorless to light yellow liquid with a characteristic amine odor.[1] A summary of its key physicochemical properties is presented in Table 1.

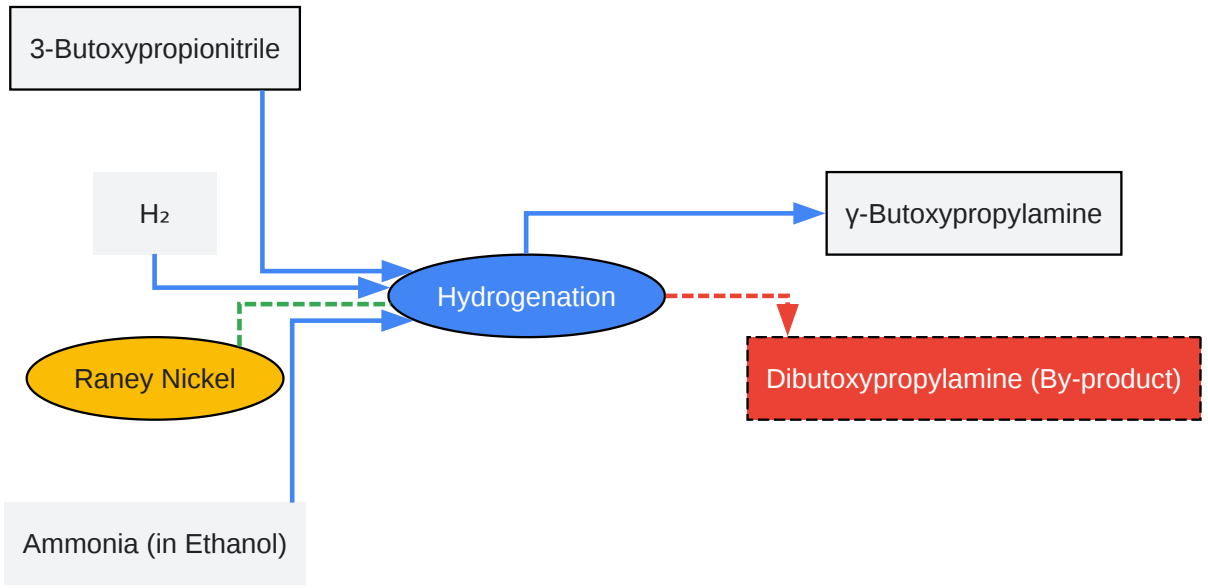
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Property	Value	Reference
Molecular Formula	$C_7H_{17}NO$	[2][3][4]
Molecular Weight	131.22 g/mol	[3]
CAS Number	16499-88-0	[2][3][4]
Boiling Point	169-170 °C at 756 mmHg	[1][3]
Density	0.853 g/mL at 25 °C	[1][3]
Refractive Index (n20/D)	1.426	[1][3]
Flash Point	63 °C (145.4 °F) - closed cup	[3]
Water Solubility	Miscible	[1]

Synthesis of γ-Butoxypropylamine

A common and effective method for the synthesis of γ-Butoxypropylamine is the catalytic hydrogenation of 3-butoxypropionitrile. This process achieves high yields and selectivity.

Synthesis Pathway



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Figure 1: Synthesis of γ-Butoxypropylamine via catalytic hydrogenation.

Experimental Protocol: Catalytic Hydrogenation of 3-Butoxypropionitrile

This protocol is adapted from a patented industrial synthesis method.

Materials:

- 3-Butoxypropionitrile
- Raney Nickel (50% slurry in water)
- Anhydrous Ethanol
- Ammonium Hydroxide (28-30%)
- Hydrogen Gas
- Nitrogen Gas (for purging)

Equipment:

- High-pressure autoclave reactor (e.g., Parr reactor) equipped with a stirrer, heating mantle, and pressure gauge
- Filtration apparatus (e.g., Buchner funnel with filter paper)
- Distillation apparatus (e.g., Vigreux column)

Procedure:

- Reactor Charging: In a 1-liter stainless steel autoclave, combine 224.8 grams of 3-butoxypropionitrile and 20 grams of a 50/50 mixture of Raney nickel in water.
- Solvent and Reagent Addition: Add a premixed solution of 37.5 grams of ammonium hydroxide and 212.5 grams of ethanol to the autoclave. The presence of ammonia is crucial

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to suppress the formation of the secondary amine by-product, dibutoxypropylamine.

- Purging: Seal the reactor and purge thoroughly with nitrogen gas to remove any residual air.
- Hydrogenation: Pressurize the reactor with hydrogen gas to 500 psi.
- Reaction: Heat the reactor to 60°C while stirring. Maintain these conditions for approximately 20 hours. Monitor the pressure to gauge the progress of the reaction.
- Cooling and Depressurization: After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen gas.
- Product Recovery: Discharge the reactor contents and filter the mixture to remove the Raney nickel catalyst.
- Purification: Purify the crude γ-Butoxypropylamine by fractional distillation using a Vigreux column. The product typically distills at 169-170 °C under atmospheric pressure. This method can yield approximately 79.5% of the desired product, with about 18.3% of the secondary amine by-product.

Purification

For applications requiring high purity, further purification of the distilled γ-Butoxypropylamine may be necessary. Acid-base extraction is a common and effective method for purifying amines from non-basic impurities.

Experimental Protocol: Acid-Base Extraction

- Dissolution: Dissolve the crude amine in a suitable organic solvent such as ethyl acetate.
- Acidification: Add a 10% aqueous solution of hydrochloric acid (HCl) to the separatory funnel containing the amine solution. The amine will be protonated and move into the aqueous layer as the hydrochloride salt.
- Extraction: Shake the funnel vigorously and allow the layers to separate. Collect the aqueous layer. Repeat the extraction of the organic layer with fresh HCl solution to ensure complete recovery of the amine.

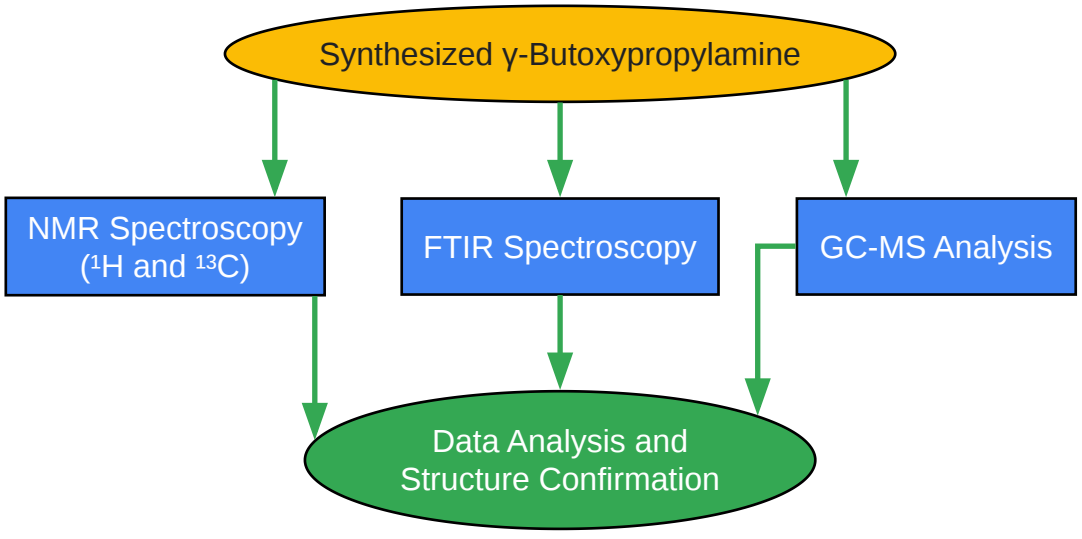
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- Basification: Combine the aqueous extracts and cool in an ice bath. Slowly add a base, such as 1 M sodium hydroxide (NaOH) or sodium bicarbonate solution, with stirring until the solution is basic (pH > 10). This will deprotonate the amine hydrochloride, regenerating the free amine.
- Final Extraction: Extract the free amine from the aqueous solution using an organic solvent like ethyl acetate.
- Drying and Concentration: Dry the combined organic extracts over anhydrous sodium sulfate (Na_2SO_4), filter, and remove the solvent under reduced pressure to yield the purified γ-Butoxypropylamine.

Characterization

A combination of spectroscopic techniques is employed to confirm the identity and purity of the synthesized γ-Butoxypropylamine.

Characterization Workflow



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Figure 2: General workflow for the characterization of γ-Butoxypropylamine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is a powerful tool for elucidating the molecular structure of γ-Butoxypropylamine.

^{1}H NMR Spectroscopy

- Experimental Protocol:
  - Solvent: Chloroform-d ($CDCl_3$) with Tetramethylsilane (TMS) as an internal standard.
  - Instrument: 400 MHz NMR Spectrometer.
  - Procedure: Dissolve a small amount of the purified sample in $CDCl_3$ and transfer to an NMR tube. Acquire the ^{1}H NMR spectrum.
- Expected Chemical Shifts (δ) and Multiplicities:
  - ~2.75 ppm (t): 2H, triplet, corresponding to the -CH_2- group adjacent to the amine (-CH_2NH_2).
  - ~3.40 ppm (t): 2H, triplet, corresponding to the -CH_2- group adjacent to the ether oxygen (-OCH_2-).
  - ~1.70 ppm (p): 2H, pentet, corresponding to the central methylene group of the propyl chain (-$OCH_2CH_2CH_2NH_2$).
  - ~3.35 ppm (t): 2H, triplet, corresponding to the -CH_2- group of the butyl chain adjacent to the ether oxygen ($CH_3CH_2CH_2CH_2O$-).
  - ~1.55 ppm (sextet): 2H, sextet, corresponding to the second methylene group of the butyl chain ($CH_3CH_2CH_2CH_2O$-).
  - ~1.40 ppm (sextet): 2H, sextet, corresponding to the third methylene group of the butyl chain ($CH_3CH_2CH_2CH_2O$-).
  - ~0.90 ppm (t): 3H, triplet, corresponding to the terminal methyl group of the butyl chain (CH_3-).

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- ~1.15 ppm (s, broad): 2H, singlet, corresponding to the amine protons ($-NH_2$). The chemical shift of these protons can vary depending on concentration and solvent.

^{13}C NMR Spectroscopy

- Experimental Protocol:
  - Solvent: Chloroform-d ($CDCl_3$).
  - Instrument: 100 MHz NMR Spectrometer.
  - Procedure: Use the same sample prepared for ^{1}H NMR. Acquire the ^{13}C NMR spectrum.
- Expected Chemical Shifts (δ):
  - ~71 ppm: $-OCH_2-$ (butyl chain)
  - ~70 ppm: $-OCH_2-$ (propyl chain)
  - ~40 ppm: $-CH_2NH_2$
  - ~32 ppm: $-CH_2-$ (butyl chain)
  - ~30 ppm: $-OCH_2CH_2CH_2NH_2$
  - ~19 ppm: $-CH_2-$ (butyl chain)
  - ~14 ppm: $-CH_3$

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule.

- Experimental Protocol:
  - Technique: Attenuated Total Reflectance (ATR) or neat liquid film between salt plates (NaCl or KBr).
  - Instrument: FTIR Spectrometer.

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- Procedure: Place a drop of the neat liquid sample on the ATR crystal or between salt plates and acquire the spectrum.

- Expected Absorption Bands:
  - 3300-3400 cm^{-1} (two bands, medium): N-H stretching vibrations of the primary amine.
  - 2850-2960 cm^{-1} (strong): C-H stretching vibrations of the alkyl groups.
  - ~1600 cm^{-1} (medium): N-H scissoring (bending) vibration.
  - ~1100 cm^{-1} (strong): C-O-C stretching vibration of the ether linkage.
  - ~1050-1250 cm^{-1} (medium): C-N stretching vibration.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is used to determine the purity of the sample and to confirm its molecular weight and fragmentation pattern.

- Experimental Protocol:
  - GC Column: A non-polar capillary column (e.g., HP-5MS).
  - Carrier Gas: Helium.
  - Injection Mode: Splitless.
  - Temperature Program: Start at a low temperature (e.g., 60°C) and ramp up to a higher temperature (e.g., 250°C) to ensure good separation.
  - MS Ionization: Electron Impact (EI) at 70 eV.
  - Procedure: Dissolve a small amount of the sample in a volatile solvent (e.g., dichloromethane or methanol) and inject it into the GC-MS system.

- Expected Results:

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- Gas Chromatogram: A major peak corresponding to γ-Butoxypropylamine, with minor peaks indicating any impurities.
- Mass Spectrum:
  - Molecular Ion (M^+): A peak at m/z = 131, corresponding to the molecular weight of the compound. Due to the "nitrogen rule," the molecular ion peak will have an odd mass-to-charge ratio.[5]
  - Major Fragmentation Ions: Alpha-cleavage is a dominant fragmentation pathway for aliphatic amines.[5] Expect to see a prominent peak at m/z = 30, corresponding to the $[CH_2=NH_2]^+$ ion, resulting from cleavage of the C-C bond adjacent to the nitrogen atom. Other fragments may arise from cleavage of the ether linkage and loss of alkyl groups.

Safety Information

γ-Butoxypropylamine is a corrosive substance that can cause severe skin burns and eye damage.[3] It is essential to handle this chemical with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

This guide provides a comprehensive framework for the synthesis and characterization of γ-Butoxypropylamine. By following these detailed protocols, researchers can confidently prepare and verify the purity and identity of this important chemical compound for their specific applications.

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